

Spectroscopic Profiling and Chiral Resolution of 2-(4-Formylphenoxy)propanenitrile Isomers

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Compound of Interest

Compound Name: 2-(4-Formylphenoxy)propanenitrile

CAS No.: 1247474-36-7

Cat. No.: B1532259

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Executive Summary: The Stereochemical Challenge

2-(4-Formylphenoxy)propanenitrile (CAS: 50987-54-0, often an intermediate in the synthesis of aryloxyphenoxypropionate herbicides and aromatase inhibitors) presents a dual-isomerism challenge critical to pharmaceutical and agrochemical efficacy.

While regioisomerism (ortho- vs. para-substitution) is easily controlled via synthetic feedstock purity, enantiomeric purity at the

-carbon of the propionitrile group is the definitive quality attribute. In biological systems, typically only the (R)-enantiomer of aryloxyphenoxypropionates exhibits the desired auxinic or inhibitory activity, while the (S)-enantiomer may be inactive or off-target.

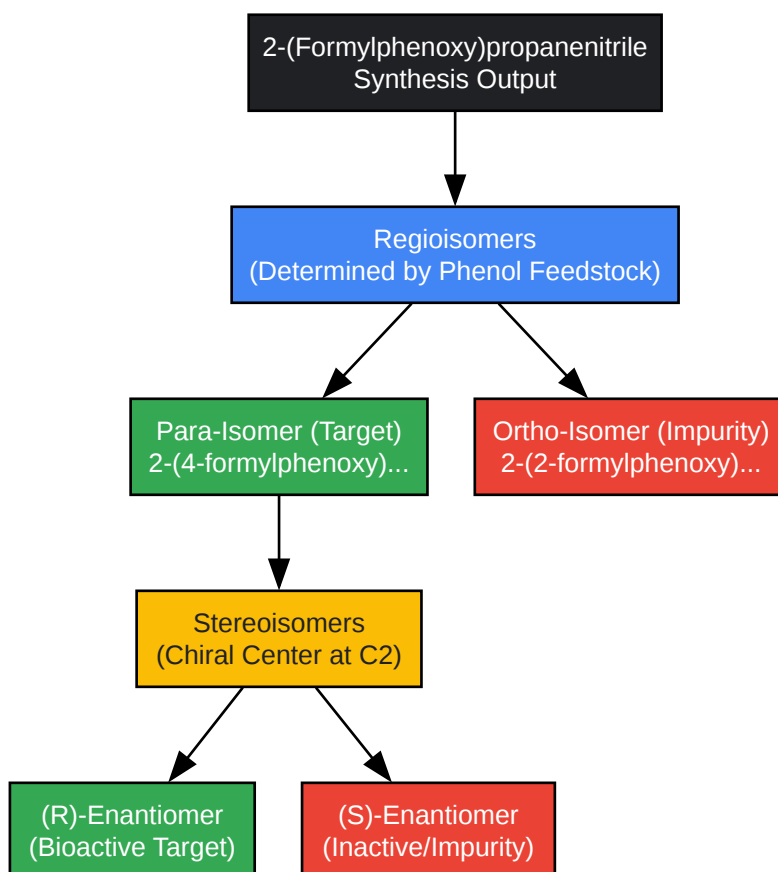
This guide objectively compares the spectroscopic methods for distinguishing these isomers, moving from basic structural confirmation to advanced chiral resolution.

Structural Hierarchy and Isomer Definition

Before defining the protocols, we must rigorously define the isomers in question.

- Regioisomers: Defined by the position of the formyl group relative to the ether linkage (Ortho/Meta/Para).
- Stereoisomers: Defined by the chirality at the C2 position of the propanenitrile chain.

Visualization: Isomer Classification Tree



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Figure 1: Structural hierarchy distinguishing regioisomers (synthetic impurities) from stereoisomers (chiral resolution targets).

Part A: Regioisomer Differentiation (NMR Spectroscopy)

Distinguishing the target 4-formyl isomer from the 2-formyl impurity is trivial via standard NMR but essential for lot release.

Comparative Data: NMR Shifts (400 MHz,)

Feature	Target: 2-(4-Formyl...)	Impurity: 2-(2-Formyl...)	Mechanistic Explanation
Aromatic Region	7.0–7.9 ppm (AA'XX' system)	6.9–7.8 ppm (ABCD system)	Para-substitution creates symmetry (2 doublets); Ortho-substitution creates a complex 4-proton multiplet.
Formyl Proton	9.89 ppm (Singlet)	10.45 ppm (Singlet)	The ortho-formyl proton is deshielded by the adjacent ether oxygen lone pairs (anomeric effect).
Coupling ()	(Ortho coupling)	Multiple values (1–8 Hz)	Para isomers show clean distinct doublets; Ortho isomers show overlapping multiplets.

Protocol Note: No chiral columns are required here. Standard achiral C18 HPLC or simple NMR is sufficient.

Part B: Enantiomeric Resolution (The Core Challenge)

This is the critical section for drug development. In an achiral environment (standard NMR solvent), (R) and (S) enantiomers are spectroscopically identical. We must introduce a chiral environment.

Method 1: Chiral HPLC (The Gold Standard)

Objective: Quantitative determination of Enantiomeric Excess (ee%). Mechanism: The stationary phase contains a chiral selector (typically amylose or cellulose derivatives) that

forms transient diastereomeric complexes with the analytes.

Experimental Protocol: Normal Phase Chiral Separation

- Column Selection: Chiralpak AD-H or Chiralcel OD-H (Amylose/Cellulose tris(3,5-dimethylphenylcarbamate)).
 - Why: These polysaccharide columns show high selectivity for aromatic nitriles due to
 interactions and hydrogen bonding with the carbamate moiety.
- Mobile Phase: n-Hexane : Isopropanol (90:10 v/v).
 - Optimization: If retention is too low, decrease IPA to 5%.
- Flow Rate: 1.0 mL/min at
 .
- Detection: UV at 254 nm (targeting the benzaldehyde chromophore).

Performance Comparison:

Parameter	Chiralpak AD-H	Chiralcel OD-H	Recommendation
Resolution ()	Typically > 2.5	Typically > 3.0	OD-H is preferred for phenoxy-propionates due to better cavity fit.
Elution Order	(S) then (R)	(R) then (S)	Must be validated with pure standards.
Robustness	High	High	Excellent for QC environments.

Method 2: NMR with Chiral Shift Reagents (Rapid Screening)

Objective: Quick estimation of ee% without HPLC method development. Mechanism: Lanthanide shift reagents coordinate with the nitrile nitrogen or formyl oxygen, creating a chiral magnetic environment that splits the signals of the enantiomers.

Experimental Protocol

- Sample Prep: Dissolve 10 mg of **2-(4-Formylphenoxy)propanenitrile** in 0.6 mL

.

- Reagent: Add

(Europium tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate]).

- Titration: Add reagent in 0.1 eq increments.

- Observation: Monitor the methyl doublet (

at

ppm).

- Result: The doublet will split into two pairs of doublets (one for R, one for S).

- Calculation: Integration of the split peaks gives the ratio.[\[1\]](#)

Pros/Cons:

- Pros: Instant results, no column cost.
- Cons: Line broadening can obscure splitting; requires expensive reagents; lower accuracy than HPLC.

Method 3: Vibrational Circular Dichroism (VCD) (Absolute Configuration)

Objective: Assigning absolute configuration (R vs S) without X-ray crystallography. Mechanism: Differential absorption of left and right circularly polarized IR radiation.

- Experimental: Measure VCD spectrum in

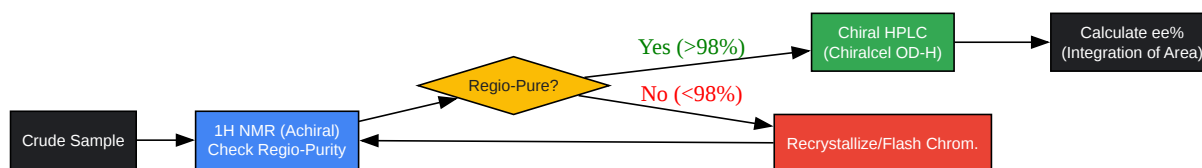
(1000–1800 cm

).

- Simulation: Calculate the theoretical VCD spectrum for the (R)-isomer using DFT (B3LYP/6-31G*).
- Comparison: If the experimental sign pattern matches the calculation, the sample is (R). If mirror image, it is (S).

Analytical Workflow Diagram

The following workflow illustrates the decision matrix for characterizing a crude batch of this intermediate.



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Figure 2: Step-by-step analytical workflow from crude synthesis to enantiomeric excess determination.

Summary Comparison of Techniques

Technique	Target Isomerism	Precision	Throughput	Cost/Sample	Best Use Case
NMR (Standard)	Regio (Ortho/Para)	High	High	Low	Routine structure confirmation.
Chiral HPLC (OD-H)	Stereo (R/S)	Very High	Medium	Medium	QC Release Testing & Purity Certification.
NMR +	Stereo (R/S)	Medium	Low	High	Early-stage R&D screening.
VCD / FT-IR	Stereo (Configuration)	N/A (Qualitative)	Low	High	Assigning Absolute Configuration (R vs S).

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